

How to improve the solubility of Biotinyl-KR-12 peptide

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Compound of Interest

Compound Name: Biotinyl-KR-12 (human)

Cat. No.: B12398181

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Technical Support Center: Biotinyl-KR-12 Peptide

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in effectively solubilizing and using Biotinyl-KR-12 peptide in their experiments.

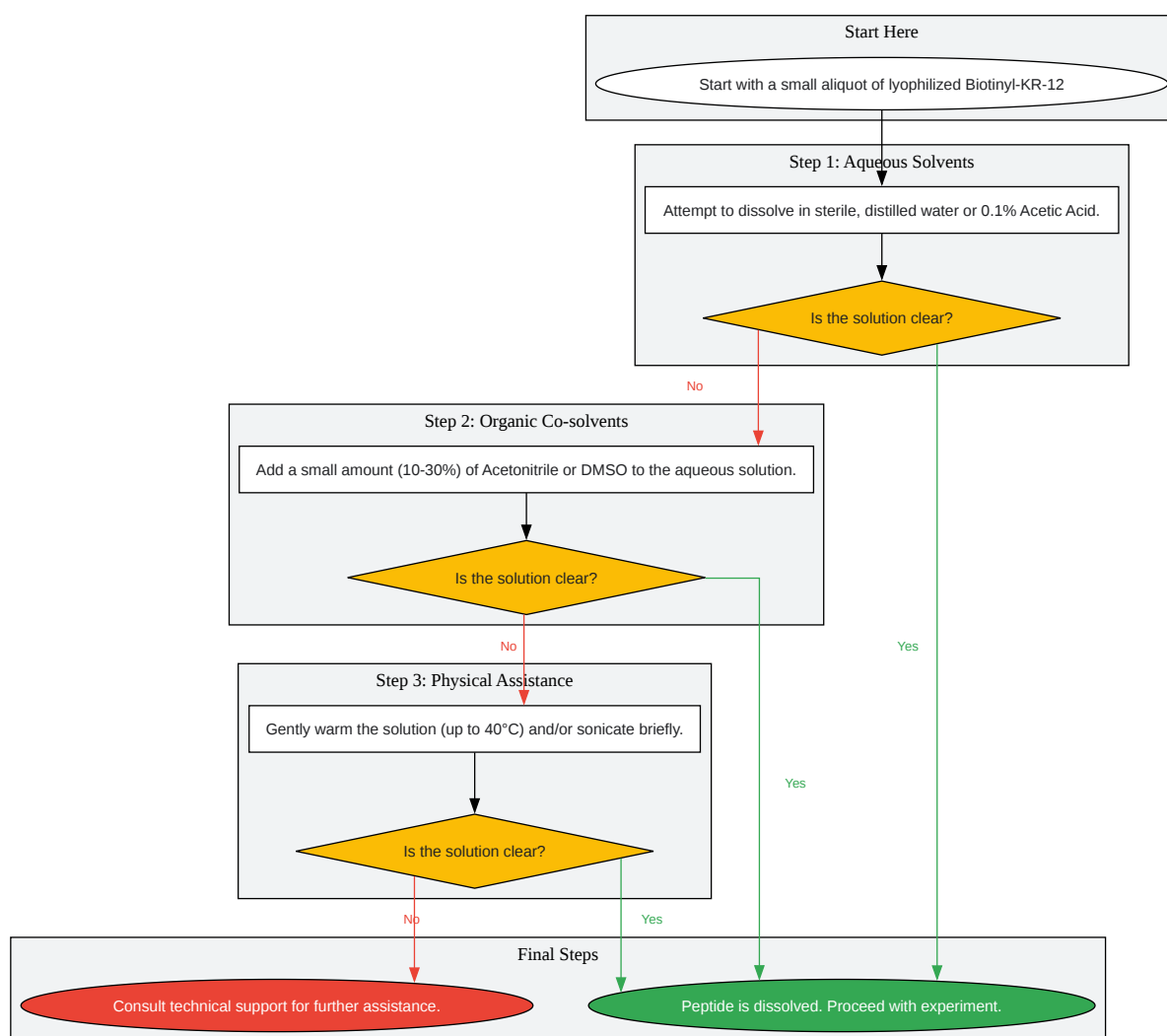
Troubleshooting Guide

Issue: Biotinyl-KR-12 peptide is not dissolving in aqueous solutions.

This is a common issue that can be addressed by systematically testing different solvent conditions. The Biotinyl-KR-12 peptide has a net positive charge due to its high content of basic amino acids (Lysine and Arginine) and is generally predicted to be soluble in acidic aqueous solutions.^{[1][2]} However, the presence of hydrophobic residues and the biotin moiety may contribute to solubility challenges.

Solution Workflow:

The following workflow provides a step-by-step approach to solubilizing your lyophilized Biotinyl-KR-12 peptide. It is recommended to test the solubility on a small aliquot of the peptide first.^[3]



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Caption: Troubleshooting workflow for Biotinyl-KR-12 peptide solubility.

FAQs (Frequently Asked Questions)

Q1: What is the amino acid sequence and molecular weight of Biotinyl-KR-12?

A1: The amino acid sequence is {Biotinyl}-Lys-Arg-Ile-Val-Gln-Arg-Ile-Lys-Asp-Phe-Leu-Arg ({Biotinyl}-KRIVQRIKDFLR). The molecular weight is approximately 1798.21 g/mol .

Q2: What are the general properties of the KR-12 peptide?

A2: KR-12 is a 12-amino acid fragment of the human antimicrobial peptide LL-37.^[1] It is a basic peptide with a high isoelectric point ($pI > 10$), indicating it carries a net positive charge at neutral pH.^[2] It has an amphipathic α -helical structure.^[1]

Q3: How should I store the lyophilized peptide and the stock solution?

A3: Lyophilized Biotinyl-KR-12 should be stored at -20°C or -80°C . Once reconstituted, it is recommended to aliquot the stock solution into single-use volumes and store at -80°C to avoid repeated freeze-thaw cycles.^[4]

Q4: Can I use DMSO to dissolve Biotinyl-KR-12?

A4: Yes, DMSO is a common solvent for hydrophobic and uncharged peptides and can be used to aid in the dissolution of Biotinyl-KR-12.^{[3][5]} However, if your peptide sequence contained Cysteine (Cys) or Methionine (Met), DMSO should be avoided as it can cause oxidation.^{[3][6]} The KR-12 sequence does not contain these residues. For cellular assays, the final concentration of DMSO should generally be kept low (e.g., $<1\%$) to avoid toxicity.^[5]

Q5: The peptide precipitates after dilution with an aqueous buffer. What should I do?

A5: This can happen if a peptide dissolved in a high concentration of organic solvent is rapidly diluted. To avoid this, add the peptide solution dropwise into the aqueous buffer while gently vortexing.^[7] If precipitation still occurs, the final concentration of the organic solvent in your working solution may be too low. You may need to optimize the buffer composition or re-dissolve the peptide and try a different solvent system.

Experimental Protocols

Protocol 1: Reconstitution of Biotinyl-KR-12 Peptide

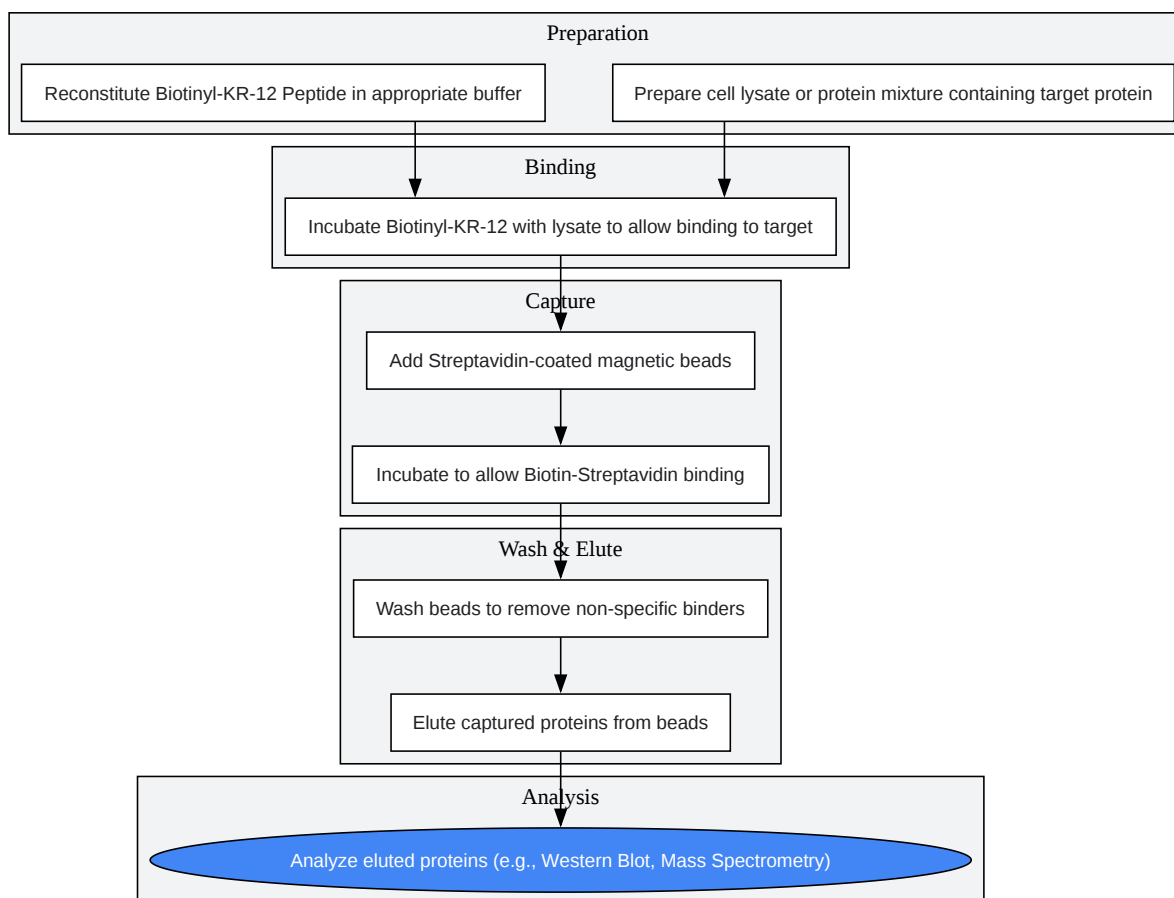
This protocol outlines the recommended steps for dissolving lyophilized Biotinyl-KR-12 peptide.

- Preparation: Before opening, centrifuge the vial at 10,000 x g for 5 minutes to ensure all the lyophilized powder is at the bottom of the tube.^[3] Allow the vial to equilibrate to room temperature.^[3]
- Initial Solubilization:
 - For aqueous-based assays: Attempt to dissolve the peptide in sterile, 0.1% acetic acid in water to a stock concentration of 1-10 mg/mL. Since KR-12 is a basic peptide, an acidic solution should facilitate dissolution.^[3]
 - For assays compatible with organic solvents: If the peptide does not fully dissolve in the acidic solution, add a minimal amount of a suitable organic solvent. First, try dissolving the peptide in 100% DMSO or acetonitrile (ACN) and then slowly dilute with your aqueous buffer to the desired final concentration.^[3]
- Assisted Dissolution: If the peptide is still not fully dissolved, you can try the following:
 - Sonication: Briefly sonicate the solution for 10-20 seconds.^{[3][5]}
 - Gentle Heating: Warm the solution to a temperature no higher than 40°C.^[8]
- Verification: A successfully dissolved peptide solution should be clear and free of particulates.^[3]
- Storage: Aliquot the stock solution and store at -80°C.

Solubility Summary Table

Solvent/Method	Suitability for Biotinyl-KR-12	Rationale & Considerations
Sterile, Distilled Water	Moderate	May work, but solubility can be limited due to hydrophobic residues.
0.1% Acetic Acid (aq)	High	Recommended starting solvent. The acidic pH will protonate basic residues, increasing solubility.[3]
Acetonitrile (ACN)	High	A good co-solvent to use with acidic water for peptides with hydrophobic character.
Dimethyl Sulfoxide (DMSO)	High	Effective for dissolving hydrophobic peptides. Keep final concentration low for biological assays.[3][5]
Sonication	High	Mechanical energy helps to break up aggregates and improve dissolution.[3][5]
Gentle Warming (<40°C)	Moderate	Can increase solubility but should be used with caution to avoid peptide degradation.[8]

Visualizations



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Caption: General workflow for a pull-down assay using Biotinyl-KR-12.

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